

A Comprehensive Technical Guide to 2,3-Dichlorophenol

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Compound of Interest

Compound Name: 2,3-Dichlorophenol

Cat. No.: B042519

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Abstract

This technical guide provides an in-depth overview of **2,3-Dichlorophenol** (2,3-DCP), a significant chlorinated phenolic compound. This document covers its fundamental chemical and physical properties, detailed synthesis methodologies, and its applications, particularly as a chemical intermediate. Furthermore, it delves into the toxicological profile and potential biochemical pathways associated with its effects. All quantitative data is presented in structured tables for clarity, and key experimental protocols are outlined. Visual diagrams generated using Graphviz are included to illustrate synthesis routes and a proposed toxicity pathway.

Chemical Identity and Properties

2,3-Dichlorophenol is a halogenated organic compound belonging to the chlorophenol family. Its molecular structure consists of a benzene ring substituted with two chlorine atoms at the 2 and 3 positions and a hydroxyl group at the 1 position.

Table 1: Chemical Identifiers for **2,3-Dichlorophenol**

Identifier	Value
CAS Number	576-24-9[1]
Molecular Formula	C ₆ H ₄ Cl ₂ O[1]
IUPAC Name	2,3-dichlorophenol
Synonyms	2,3-DCP, Phenol, 2,3-dichloro-

Table 2: Physical and Chemical Properties of **2,3-Dichlorophenol**

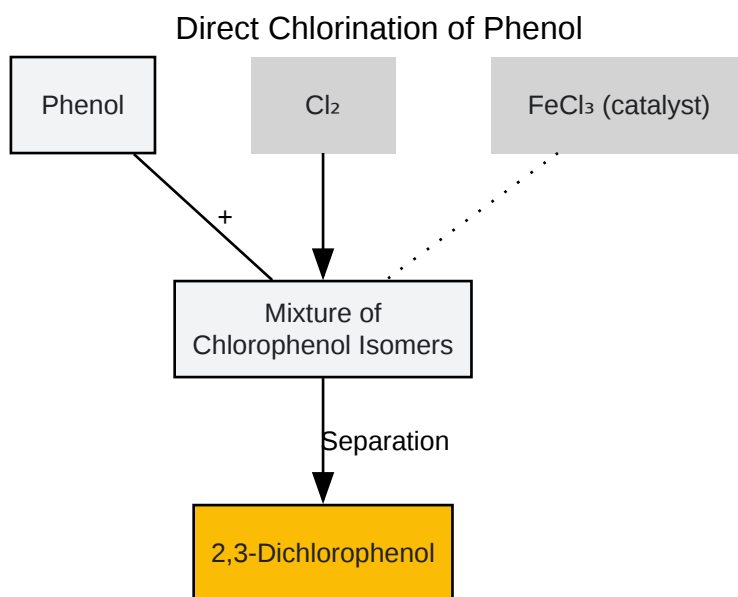
Property	Value
Molar Mass	163.00 g/mol [1]
Appearance	White to pale yellow or brown crystalline solid[2]
Odor	Strong, phenolic, irritating odor[2]
Melting Point	56.8 °C[1]
Boiling Point	206 °C
Solubility	Sparingly soluble in water[2]
Acidity (pKa)	7.44[1]

Synthesis of 2,3-Dichlorophenol

The synthesis of **2,3-Dichlorophenol** can be approached through two primary methods: the direct chlorination of phenol and a more regioselective route involving the diazotization of 2,3-dichloroaniline followed by hydrolysis.[3]

Direct Chlorination of Phenol

This industrial method involves the electrophilic aromatic substitution of phenol with chlorine, typically using a Lewis acid catalyst like iron(III) chloride.[2] However, this approach lacks regioselectivity due to the ortho-, para-directing nature of the hydroxyl group, leading to a mixture of chlorinated phenol isomers.[3]

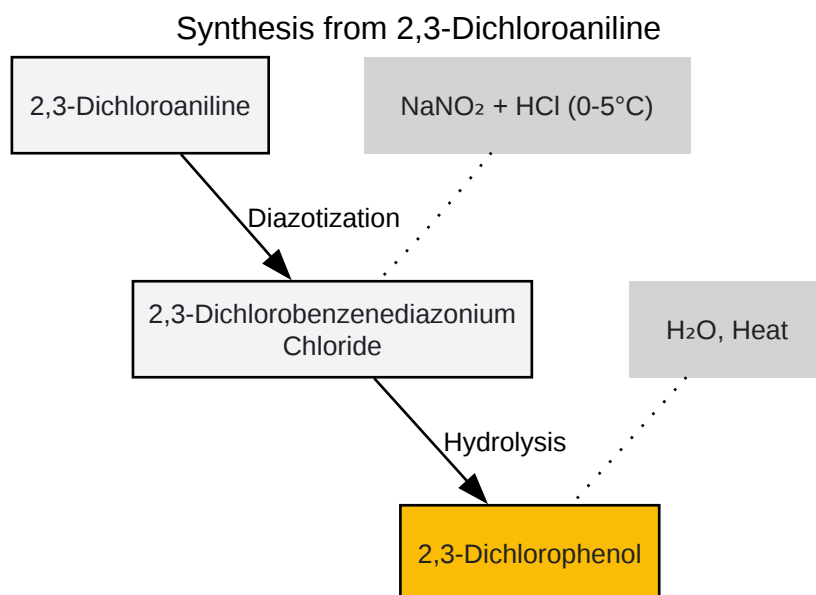


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Caption: Direct chlorination of phenol yields a mixture of isomers.

Synthesis from 2,3-Dichloroaniline

A more selective laboratory-scale synthesis involves the diazotization of 2,3-dichloroaniline, followed by hydrolysis of the resulting diazonium salt.[3]



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Caption: Regioselective synthesis of **2,3-Dichlorophenol**.

Experimental Protocols

General Protocol for Diazotization of an Aniline Derivative

This protocol is adapted from procedures for similar compounds and provides a general framework for the synthesis of **2,3-Dichlorophenol** from 2,3-dichloroaniline.

Materials:

- 2,3-dichloroaniline
- Concentrated Hydrochloric Acid (HCl) or Sulfuric Acid (H₂SO₄)
- Sodium Nitrite (NaNO₂)
- Distilled water
- Ice

Procedure:

- Dissolve 2,3-dichloroaniline in a solution of concentrated HCl or H₂SO₄ and water.
- Cool the mixture to 0-5 °C in an ice bath with constant stirring.
- Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the aniline solution, maintaining the temperature below 5 °C.
- Continue stirring for a short period after the addition is complete to ensure full formation of the diazonium salt.
- For the hydrolysis step, gently heat the diazonium salt solution. The diazonium group is replaced by a hydroxyl group, yielding **2,3-Dichlorophenol**.

- The product can then be isolated and purified using appropriate techniques such as extraction and distillation.

Applications

2,3-Dichlorophenol serves as a crucial intermediate in the chemical industry for the synthesis of a variety of products:

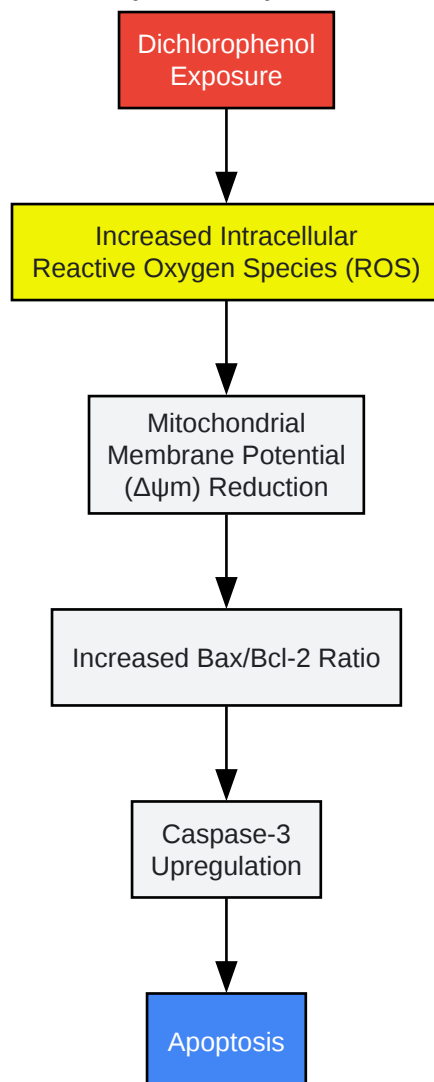
- Pesticides and Herbicides: It is a precursor in the manufacturing of certain crop protection agents.[\[2\]](#)
- Pharmaceuticals: Used in the synthesis of some pharmaceutical compounds.[\[2\]](#)
- Dyes: Employed in the production of specific dyes.[\[2\]](#)

Toxicology and Biological Effects

Chlorophenols, including **2,3-Dichlorophenol**, are known for their toxicity. Exposure can cause irritation to the skin, eyes, and respiratory system.[\[2\]](#) While specific signaling pathway data for 2,3-DCP is limited, studies on the closely related 2,4-Dichlorophenol suggest a potential mechanism of toxicity involving the induction of apoptosis via the mitochondrial pathway.[\[4\]](#) This pathway is likely a relevant model for understanding the cellular toxicity of **2,3-Dichlorophenol**.

Disclaimer: The following diagram illustrates a generalized toxicity pathway for dichlorophenols based on studies of 2,4-Dichlorophenol. Further research is needed to confirm the specific mechanisms for **2,3-Dichlorophenol**.

Proposed Toxicity Pathway of Dichlorophenols



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Caption: A plausible mitochondrial-dependent apoptosis pathway.

Conclusion

2,3-Dichlorophenol is a compound of significant industrial and research interest. A thorough understanding of its chemical properties, synthesis, and toxicological profile is essential for its safe handling and effective utilization in various applications. The regioselective synthesis from 2,3-dichloroaniline is preferred for obtaining high-purity samples in a laboratory setting. Further research into the specific signaling pathways affected by **2,3-Dichlorophenol** is warranted to fully elucidate its biological effects.

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